

4'-Chloro-2',5'-difluoroacetophenone material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4'-Chloro-2',5'-difluoroacetophenone

Cat. No.: B1583566

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An In-depth Technical Guide to the Material Safety Data Sheet for 4'-Chloro-2',5'-difluoroacetophenone

This guide is intended for researchers, scientists, and drug development professionals who handle **4'-Chloro-2',5'-difluoroacetophenone**. It moves beyond a simple recitation of safety data sheet (SDS) fields to provide a deeper, more practical understanding of the hazards and the causality behind recommended safety protocols. Our goal is to empower laboratory personnel with the knowledge to create a self-validating system of safety, ensuring both personal protection and experimental integrity.

Core Chemical and Physical Identity

4'-Chloro-2',5'-difluoroacetophenone is a halogenated aromatic ketone, a class of compounds frequently used as building blocks in medicinal chemistry and materials science. Understanding its fundamental properties is the first step in a comprehensive safety assessment.

Property	Value	Source
Chemical Name	1-(4-chloro-2,5-difluorophenyl)ethanone	[1][2]
CAS Number	655-12-9	[1][2][3][4]
Molecular Formula	C ₈ H ₅ ClF ₂ O	[1][2][3][4]
Molecular Weight	190.57 g/mol	[1][3][4]
Synonyms	4'-Chloro-2',5'-difluoroacetophenone	[2]

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) provides a universal framework for communicating the hazards of chemical products. For **4'-Chloro-2',5'-difluoroacetophenone**, the classification indicates multiple routes of potential harm that necessitate rigorous control measures.

GHS Classification	Code	Hazard Statement	Source
Pictogram	GHS07: Exclamation Mark	[2][4]	
Signal Word	Warning	[1][2][4]	
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[1][4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[1]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	[2]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation	[2]

Expert Insight: The "Warning" signal word, while less severe than "Danger," should not lead to complacency. The combination of H302, H312, and H332 indicates that this compound can be absorbed systemically through multiple routes, potentially causing harm. The irritation warnings (H315, H319, H335) are immediate indicators of its reactivity with biological tissues.

A Self-Validating System for Safe Handling

A truly safe laboratory environment relies not just on following rules, but on understanding the principles that make them effective. The following protocols are designed as a self-validating system, where each step logically reinforces the others to minimize exposure risk.

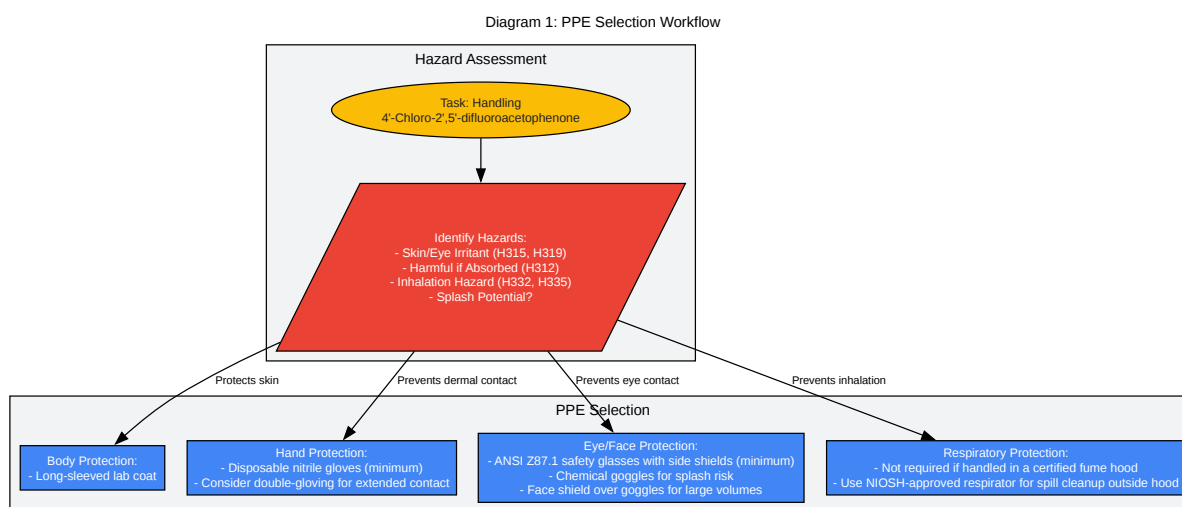
Engineering Controls: The First Line of Defense

The primary directive is to prevent the chemical from entering the ambient laboratory environment.

- Fume Hood: All manipulations of **4'-Chloro-2',5'-difluoroacetophenone**, including weighing, transfers, and reaction setup, must be performed inside a certified chemical fume hood. This is non-negotiable due to its potential for respiratory irritation and inhalation toxicity (H332, H335).^{[1][2]}
- Ventilation: The laboratory should have adequate general ventilation to ensure that any fugitive emissions are diluted and exhausted.

Personal Protective Equipment (PPE): A Protocol-Driven Approach

PPE is the last line of defense, but it must be selected and used with precision. The choice of PPE is dictated directly by the hazards identified in Section 2.



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Caption: Diagram 1: PPE Selection Workflow.

Step-by-Step PPE Protocol:

- Attire: Before entering the lab, ensure you are wearing long pants and closed-toe shoes.[5]
- Body Protection: Don a clean, long-sleeved laboratory coat.[5]
- Eye Protection: Wear ANSI Z87.1-compliant safety glasses with side shields.[5] If there is a significant risk of splashing (e.g., when transferring large volumes of a solution), chemical

goggles must be worn.[6] For maximum protection, a face shield should be worn in addition to goggles.[5][7]

- Hand Protection: At a minimum, wear disposable nitrile gloves.[5] Inspect gloves for any signs of damage before use. If direct contact is anticipated or prolonged, consider double-gloving or using a more robust glove material like neoprene.[6] Gloves must be removed immediately after contact with the chemical, and hands should be washed before donning a new pair.[5]

Laboratory Handling Procedures

- Preparation: Designate a specific area within the fume hood for the procedure. Ensure all necessary equipment (spatulas, glassware, solvents, waste container) is present before starting.
- Weighing: Tare a suitable container on a balance inside the fume hood. Carefully transfer the solid **4'-Chloro-2',5'-difluoroacetophenone** to the container. Avoid creating dust.
- Dissolving/Transfer: If making a solution, add the solvent to the solid slowly to avoid splashing. If transferring the solid, use a spatula and tap it gently to release the powder.
- Post-Handling: After use, decontaminate any equipment that came into contact with the chemical. Wipe down the work surface in the fume hood.
- Hygiene: Wash hands thoroughly with soap and water after the procedure is complete and before leaving the laboratory.[8] Do not eat, drink, or smoke in the work area.[1][9]

Storage Requirements

- Container: Keep the chemical in its original, tightly closed container.[2][8]
- Location: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[8][10]
- Access: Store in a locked cabinet or area to restrict access.[2]

Emergency Protocols: A Validated Response System

Preparedness is key to mitigating the impact of an accidental exposure or release.

First Aid Measures

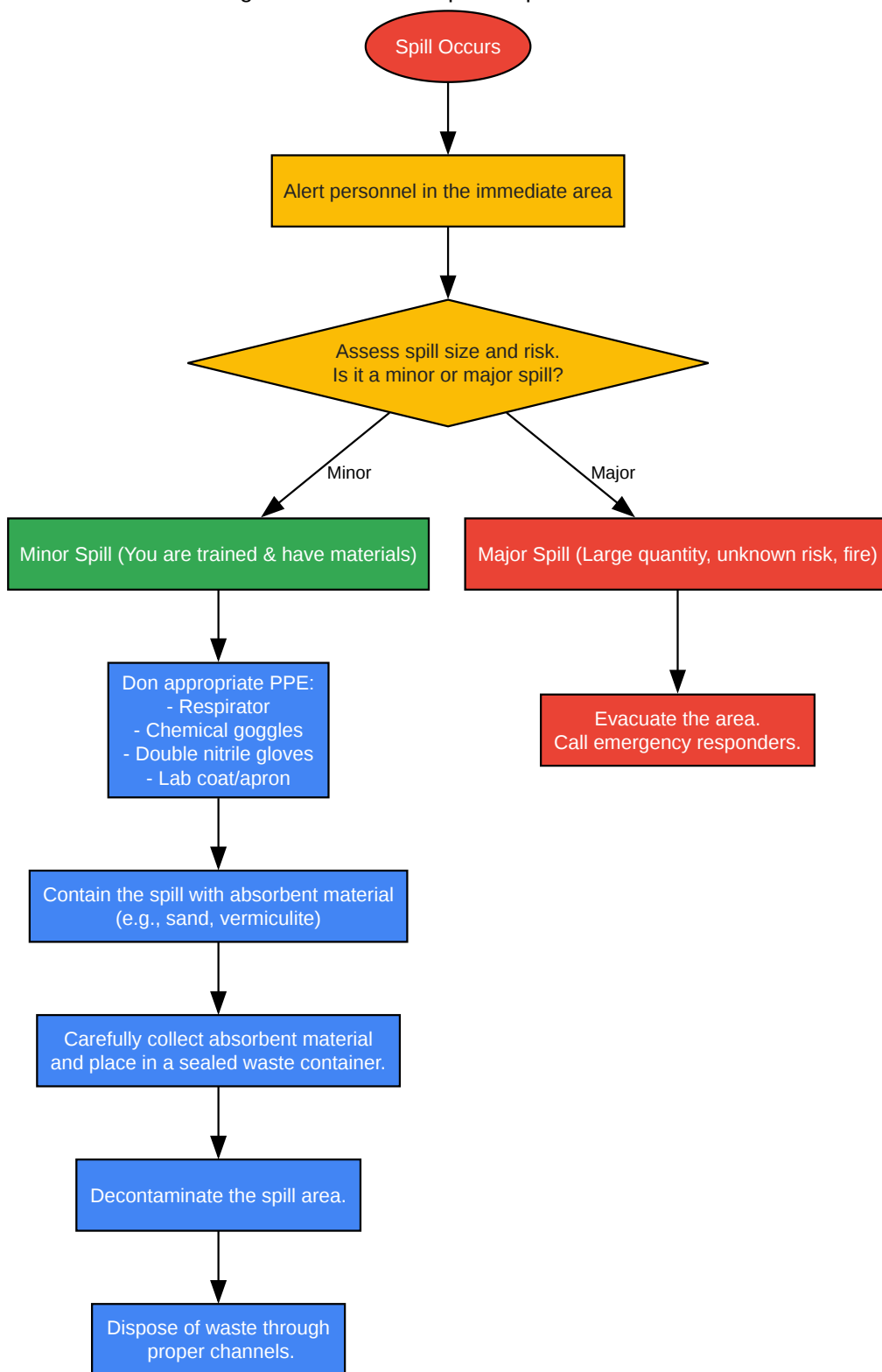
Immediate and correct first aid is critical. The following table summarizes the necessary actions based on the route of exposure.

Exposure Route	Action	Source
Inhalation	1. Immediately move the person to fresh air. 2. If breathing is difficult, provide oxygen. 3. If the person is not breathing, begin artificial respiration (do not use mouth-to-mouth). 4. Seek immediate medical attention.	[1][2]
Skin Contact	1. Immediately remove all contaminated clothing. 2. Wash the affected area with plenty of soap and water for at least 15 minutes. 3. Seek medical attention.	[1][2]
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. 2. Remove contact lenses if present and easy to do. 3. Continue rinsing. 4. Seek immediate medical attention.	[2][8]
Ingestion	1. Rinse mouth thoroughly with water. 2. Do NOT induce vomiting. 3. Never give anything by mouth to an unconscious person. 4. Seek immediate medical attention.	[1][2][8]

Accidental Release Protocol

A swift and organized response can prevent a small spill from becoming a major incident.

Diagram 2: Chemical Spill Response Workflow

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Caption: Diagram 2: Chemical Spill Response Workflow.

Step-by-Step Spill Cleanup:

- **Evacuate and Alert:** Ensure all non-essential personnel leave the immediate area.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **PPE:** Wear appropriate PPE, including respiratory protection, chemical goggles, and robust gloves.^[7]
- **Contain:** Cover the spill with a non-combustible absorbent material like sand, vermiculite, or a commercial chemical absorbent.
- **Collect:** Carefully scoop the absorbed material into a labeled, sealable container for chemical waste.^[10]
- **Clean:** Clean the spill area with soap and water.
- **Dispose:** Dispose of the waste container according to your institution's hazardous waste disposal procedures.^[1]

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam. ^{[11][12]} Do not use a direct water jet, as it may spread the material.
- **Hazards from Combustion:** When heated to decomposition, this compound may emit toxic and corrosive fumes, including carbon oxides and hydrogen chloride gas.^{[10][13]}
- **Protective Equipment:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.^{[10][11]}

Disposal and Environmental Considerations

Chemical waste must be managed responsibly to prevent environmental contamination.

- **Waste Disposal:** Dispose of unused material and contaminated waste in a designated hazardous waste container.^[1] This must be handled by a licensed professional waste disposal service.^[10] Do not dispose of down the drain or in regular trash.^[10]

- Environmental Hazards: While specific ecotoxicity data for **4'-Chloro-2',5'-difluoroacetophenone** is not readily available, related compounds like 4'-Chloroacetophenone are known to be harmful to aquatic life with long-lasting effects.[8] Therefore, it is crucial to prevent this chemical from entering sewer systems or waterways. [10]

Conclusion

A thorough understanding of the hazards associated with **4'-Chloro-2',5'-difluoroacetophenone**, as detailed in its safety data sheet, is the foundation of its safe use in research and development. By implementing robust engineering controls, adhering to protocol-driven PPE usage, and being prepared for emergencies, scientists can effectively mitigate risks. This proactive and knowledge-based approach to safety ensures a secure environment for innovation.

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